

An In-depth Technical Guide to 3-Methoxypentane

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Compound of Interest

Compound Name: 3-Methoxypentane

CAS No.: 36839-67-5

Cat. No.: B3051894

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This document provides a comprehensive overview of the chemical properties, characterization, and data analysis workflow for **3-Methoxypentane**, tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

Core Molecular Data

3-Methoxypentane is an organic compound classified as an ether.^[1] Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C6H14O	^{[1][2][3][4][5]}
Molecular Weight	102.17 g/mol	^{[2][3][6]}
Monoisotopic Mass	102.104465066 Da	^{[1][2][3]}
IUPAC Name	3-methoxypentane	^[3]
CAS Number	36839-67-5	^{[2][3][4][5]}

Experimental Protocol: Purity and Identity Confirmation by Gas Chromatography-Mass Spectrometry (GC-MS)

The following protocol details a standard method for the verification of the purity and identity of a **3-Methoxypentane** sample.

Objective: To qualitatively identify **3-Methoxypentane** and quantitatively determine its purity.

Materials and Equipment:

- **3-Methoxypentane** sample
- High-purity helium (carrier gas)
- Methanol (solvent, HPLC grade)
- Gas chromatograph equipped with a mass spectrometer detector (GC-MS)
- Capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m)
- Autosampler vials and syringes
- Volumetric flasks and pipettes

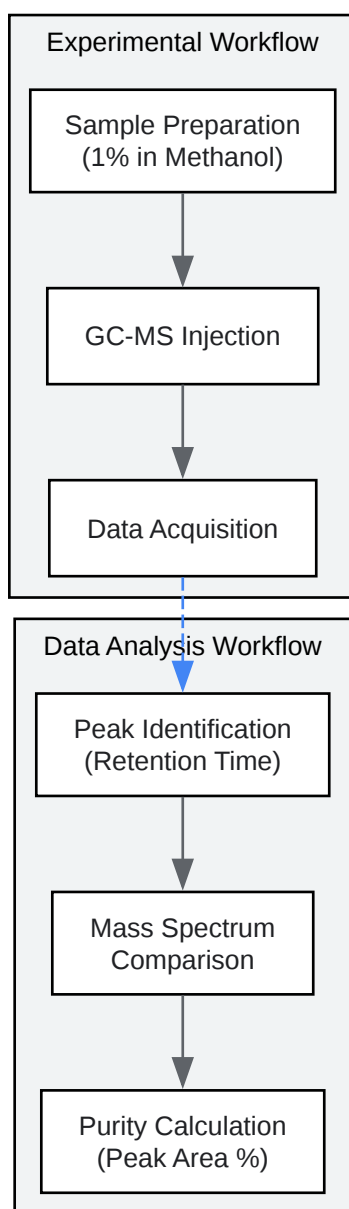
Procedure:

- Sample Preparation: Prepare a 1% (v/v) solution of **3-Methoxypentane** in methanol. Vortex to ensure homogeneity.
- GC-MS Instrument Setup:
 - Injector: Set to 250°C with a split ratio of 50:1.
 - Oven Program: Start at 40°C, hold for 2 minutes, then ramp to 200°C at a rate of 10°C/min. Hold at 200°C for 2 minutes.

- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Detector: Set the transfer line to 280°C. Operate in electron ionization (EI) mode at 70 eV. Scan range from m/z 35 to 200.
- Analysis: Inject 1 µL of the prepared sample into the GC-MS system.
- Data Acquisition: Acquire data throughout the GC run time.
- Data Analysis:
 - Identify the peak corresponding to **3-Methoxypentane** based on its retention time.
 - Confirm identity by comparing the acquired mass spectrum with a reference spectrum (e.g., NIST library).
 - Calculate purity by integrating the peak area of **3-Methoxypentane** and expressing it as a percentage of the total integrated peak area.

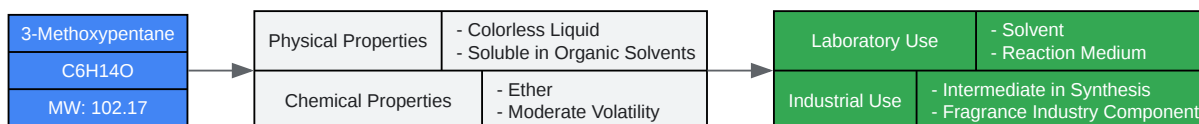
Visualization of Analytical Workflow

The following diagrams illustrate the logical flow of the experimental and data analysis processes.



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Caption: Workflow for chemical analysis of **3-Methoxypentane**.



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Caption: Relationship between molecular data and applications.

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